

Personal protective equipment for handling Latisxanthone C

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Compound of Interest

Compound Name: Latisxanthone C

Cat. No.: B161215

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Essential Safety and Handling Guide for Latisxanthone C

Disclaimer: A specific Safety Data Sheet (SDS) for **Latisxanthone C** was not publicly available at the time of this writing. The following guidance is based on the safety profiles of structurally related xanthone compounds and general laboratory safety best practices. It is imperative to handle **Latisxanthone C** with caution and to perform a thorough risk assessment before commencing any experimental work.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Latisxanthone C**. Adherence to these procedures is essential for ensuring personal safety and proper experimental conduct.

Immediate Safety Protocols

Given that xanthone compounds can be toxic if swallowed and may cause skin and eye irritation, the following personal protective equipment (PPE) is mandatory when handling **Latisxanthone C**:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.^{[1][2]}
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin exposure.^{[1][2]}

- Hand Protection: Wear appropriate chemical-resistant gloves.[1][2]
- Respiratory Protection: If handling the compound as a powder and there is a risk of inhalation, a NIOSH-approved respirator may be necessary.[1][2]

In the event of exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[1][2]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[2]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[1]

Seek immediate medical attention in all cases of exposure.

Quantitative Data for Related Xanthone Compounds

The following table summarizes key physical and chemical properties of related xanthone compounds, which may serve as a reference for **Latisxanthone C**.

Property	Xanthone	2-Chlorothioxanthone
Physical State	Powder Solid[2]	Solid[1]
Appearance	Beige[2]	Beige[1]
Melting Point	174 - 176 °C[2]	151 - 154 °C[1]
Boiling Point	349 - 350 °C @ 730 mmHg[2]	Not available
Flash Point	Not available	91 °C[1]

Operational and Disposal Plans

Handling and Storage:

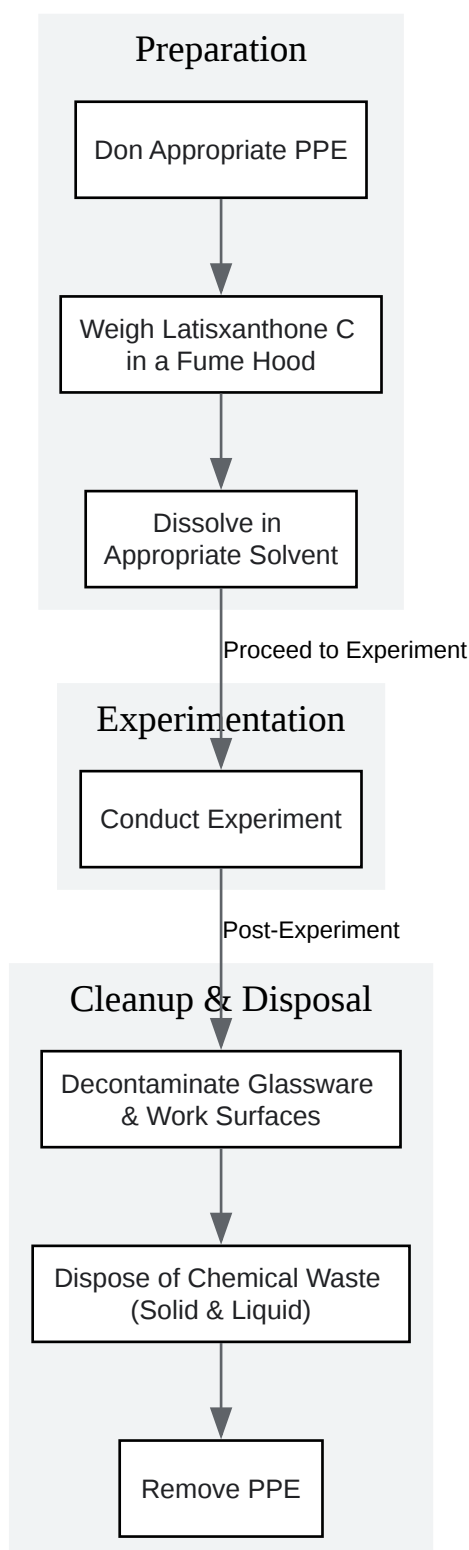
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust.[\[2\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep container tightly closed.[\[2\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)
- Incompatible with strong oxidizing agents.[\[1\]](#)[\[2\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant.
- Sweep up and shovel into suitable containers for disposal.[\[1\]](#)
- Avoid dust formation.[\[1\]](#)

Experimental Workflow

The following diagram outlines the general workflow for handling **Latisxanthone C** in a laboratory setting.



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Caption: Workflow for handling **Latisxanthone C**.

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References

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